

# 30-Oxopseudotaxasterol chemical structure and properties

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## Compound of Interest

Compound Name: **30-Oxopseudotaxasterol**

Cat. No.: **B13847225**

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## 30-Oxopseudotaxasterol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **30-Oxopseudotaxasterol**, a derivative of the pentacyclic triterpenoid pseudotaxasterol. Due to the limited availability of public data on **30-Oxopseudotaxasterol**, this document synthesizes the known information for this compound and leverages data from the closely related and better-studied compounds, pseudotaxasterol and taraxasterol, to provide a predictive and comparative context for its physicochemical properties, potential biological activities, and associated signaling pathways. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

### Chemical Structure and Properties

Direct experimental data for **30-Oxopseudotaxasterol** is scarce in publicly accessible literature. However, its chemical structure can be deduced from its nomenclature. "Pseudotaxasterol" defines the core pentacyclic triterpenoid framework, and "30-Oxo" indicates the presence of a ketone group at the 30th carbon position. Based on the structure of pseudotaxasterol, the chemical structure of **30-Oxopseudotaxasterol** is presented below.

Deduced Chemical Structure of **30-Oxopseudotaxasterol**:

 Deduced Chemical Structure of 30-Oxopseudotaxasterol

A definitive structure should be confirmed through spectroscopic analysis.

A supplier of fine chemicals lists **30-Oxopseudotaxasterol** with the following identifiers[1]:

Property	Value
CAS Number	160481-71-0
Molecular Formula	C30H48O2

The molecular formula C30H48O2 is consistent with the oxidation of one of the methyl groups of pseudotaxasterol (C30H50O) to a carbonyl group.

## Physicochemical Properties of Pseudotaxasterol

To provide a baseline for the potential properties of **30-Oxopseudotaxasterol**, the known physicochemical properties of its parent compound, pseudotaxasterol, are summarized below.

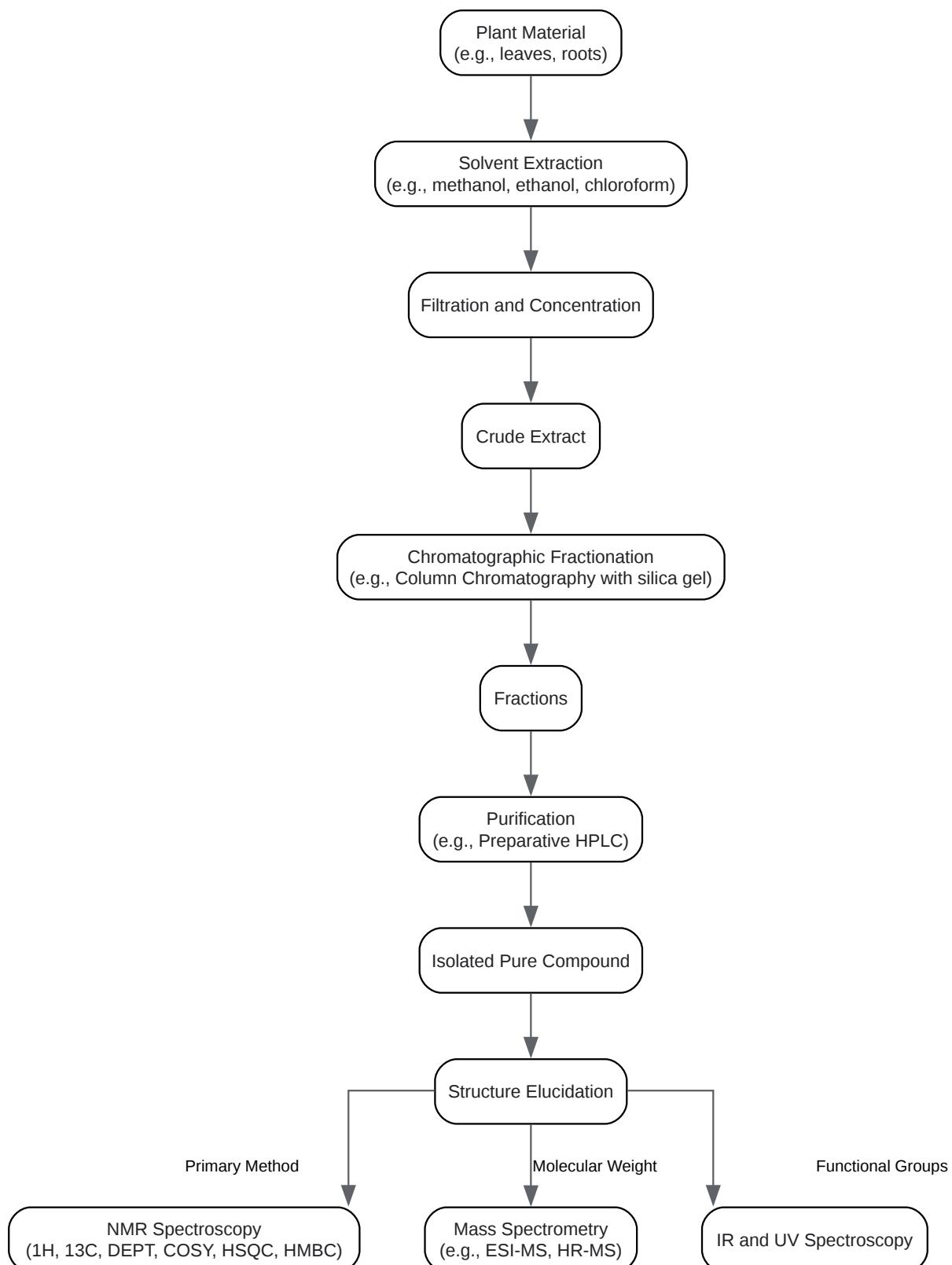
Property	Value	Reference
Molecular Formula	C30H50O	--INVALID-LINK--
Molecular Weight	426.7 g/mol	--INVALID-LINK--
Appearance	Powder	ChemicalBook
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemicalBook

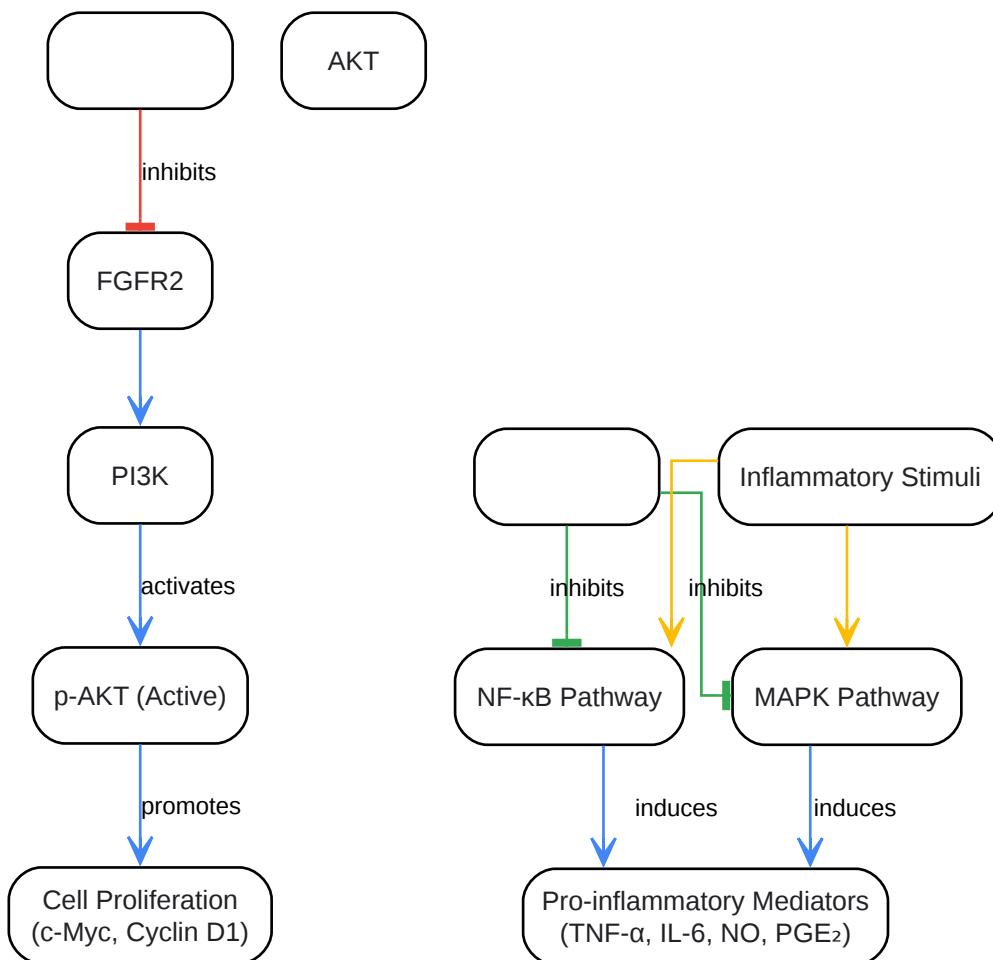
## Experimental Protocols

Specific experimental protocols for the isolation, purification, or synthesis of **30-Oxopseudotaxasterol** are not available in the reviewed literature. However, general methods for the isolation and characterization of triterpenoids from plant sources can be adapted.

# General Protocol for Triterpenoid Isolation and Characterization

This protocol provides a general workflow for the extraction and identification of triterpenoids from plant material.





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## References

- 1. 30-Oxopseudotaraxasterol, CasNo.160481-71-0 Absin Bioscience Inc. CHINA(Mainland) [shop406677.lookchem.com]
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